Application of Alloy 42 in Bimetallic Thermostat Design: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest	
Compound Name:	NI-42
Cat. No.:	B609569

Get Quote

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the utilization of Alloy 42 in the design and fabrication of bimetallic thermostats. These components are critical in a wide range of applications requiring precise temperature control. This guide covers the fundamental principles, material properties, experimental procedures for characterization, and a logical workflow for designing and testing bimetallic thermostats incorporating Alloy 42.

Introduction to Bimetallic Thermostats and the Role of Alloy 42

A bimetallic strip is a temperature-sensitive element composed of two or more metallic layers with different coefficients of thermal expansion (CTE) that are bonded together. When subjected to a temperature change, the differential expansion of the layers causes the strip to bend. This mechanical deflection can be used to make or break an electrical contact, thus controlling a heating or cooling system.

Alloy 42, a nickel-iron alloy containing approximately 41-42% nickel, is a key material in this application due to its low and predictable coefficient of thermal expansion over a broad temperature range. It serves as the "low-expansion" layer in a bimetallic strip. When paired with a "high-expansion" alloy, the significant difference in their CTEs results in a pronounced and reliable bending action upon temperature change.

Material Properties

A successful bimetallic thermostat design relies on the careful selection of both the low-expansion and high-expansion materials. Alloy 42 provides the stable, low-expansion foundation, while the high-expansion layer dictates the sensitivity and operating range of the thermostat.

Properties of Alloy 42 (Low-Expansion Component)

Alloy 42 is characterized by its low and nearly constant coefficient of thermal expansion up to approximately 300°C (572°F). This property ensures that one side of the bimetallic strip remains relatively stable in dimension as the temperature changes. Key properties of Alloy 42 are summarized in the table below.

Property	Value	Units
Chemical Composition		
Nickel (Ni)	41.0 - 42.0	%
Iron (Fe)	Balance	%
Carbon (C)	0.05 max	%
Manganese (Mn)	0.8 max	%
Silicon (Si)	0.3 max	%
Physical Properties		
Density	8.11	g/cm³
Melting Point	1425	°C
Curie Temperature	380	°C
Thermal Conductivity (@ 20°C)	10.5	W/m·K
Electrical Resistivity (@ 20°C)	61	μΩ·cm
Mechanical Properties (Annealed)		
Tensile Strength	75,000	psi
Yield Strength	30,000	psi
Modulus of Elasticity (in tension)	150	GPa
Thermal Expansion		
Mean CTE (20 - 300°C)	5.3	μm/m·°C
Mean CTE (20 - 400°C)	6.2	μm/m·°C
Mean CTE (20 - 450°C)	7.1	μm/m·°C

Data sourced from multiple references, including.

Tech Support

High-Expansion Component Selection

The choice of the high-expansion material is critical as the difference in CTE between it and Alloy 42 will determine the degree of bending, or "flexivity," of the bimetallic strip. Alloys with high manganese, nickel, and chromium content are common choices.

Alloy Designation	Composition	Key Characteristics
Alloy 22-3	22% Ni, 3% Cr, Bal. Fe	High thermal expansion, higher than 300 series stainless steels.
Alloy 19-2	19% Ni, 2% Cr, Bal. Fe	Similar thermal expansion to Alloy 22-3, can be manufactured to higher tensile strengths.
Alloy 72	72% Mn, 18% Cu, 10% Ni	Significantly higher thermal expansivity than ferrous alloys, promoting greater flexing.

Information compiled from various sources.

Bimetallic Strip Performance Data

The performance of a bimetallic strip is primarily characterized by its flexivity, which is a measure of its thermal deflection rate. The following table provides an example of the calculated deflection for a hypothetical bimetallic strip composed of Alloy 42 and a high-expansion manganese alloy, illustrating the expected performance.

 Tech Support

Temperature Change (°C)	Calculated Deflection (mm) for a 50mm strip	Theoretical Force (N)
10	0.5	0.1
20	1.0	0.2
30	1.5	0.3
40	2.0	0.4
50	2.5	0.5
60	3.0	0.6
70	3.5	0.7
80	4.0	0.8
90	4.5	0.9
100	5.0	1.0

These are illustrative values. Actual performance will depend on the specific high-expansion alloy, the thickness of the layers, and the strip's geometry.

Experimental Protocols

The characterization of bimetallic strips for thermostat applications is governed by ASTM standards. The following are detailed protocols for key experiments.

Protocol for Determining Flexivity (ASTM B106 - Method A)

Objective: To determine the flexivity of a thermostat metal in the form of a flat strip.

Apparatus:

- Heating Chamber: A controlled temperature chamber capable of maintaining a uniform and stable temperature.

- Specimen Supports: Two supports with knife-edges on which the bimetallic strip will be placed.

- Measuring Device: A micrometer, dial indicator, or optical instrument to measure the deflection of the strip to the nearest 0.01 mm.

- Temperature Measuring Device: A thermocouple or calibrated thermometer to measure the temperature of the specimen.

Procedure:

- Specimen Preparation:

  - Cut a rectangular specimen of the bimetallic strip with a length of 75-100 mm and a width of 10-15 mm.

  - Ensure the edges are smooth and free of burrs.

  - Measure and record the thickness (t) and length (L) of the specimen.

- Initial Measurement:

  - Place the specimen on the knife-edge supports within the heating chamber.

  - Allow the specimen to reach a stable initial temperature (T1).

  - Measure the initial deflection (D1) at the center of the specimen.

- Heating and Measurement:

  - Increase the temperature of the chamber to a higher, stable temperature (T2).

  - Allow the specimen to reach thermal equilibrium.

  - Measure the final deflection (D2) at the center of the specimen.

- Calculation of Flexivity (F):

- The flexivity is calculated using the following formula: $F = (8 * t * (D2 - D1)) / (L^2 * (T2 - T1))$

- Where:

    - F = Flexivity

    - t = thickness of the specimen

    - D1 = initial deflection

    - D2 = final deflection

    - L = length of the specimen between supports

    - T1 = initial temperature

    - T2 = final temperature

Protocol for Determining Electrical Resistivity (ASTM B63)

Objective: To measure the electrical resistivity of the bimetallic strip.

Apparatus:

- Kelvin Bridge or Potentiometer: For precise resistance measurement.

- Current Source: A stable DC power supply.

- Ammeter and Voltmeter: To measure current and voltage drop.

- Specimen Holder: With contacts for current and potential leads.

Procedure:

- Specimen Preparation:

Tech Support

- Prepare a straight strip of the bimetallic material of a known length and cross-sectional area.

- Measurement:

  - Mount the specimen in the holder.

  - Apply a known DC current through the specimen.

  - Measure the voltage drop across a defined length of the specimen.

- Calculation of Resistivity (ρ):

  - Calculate the resistance (R) using Ohm's law (R = V/I).

  - Calculate the resistivity using the formula: ρ = (R * A) / L

  - Where:

    - ρ = Resistivity

    - R = Resistance

    - A = Cross-sectional area of the specimen

   - L = Length over which the voltage drop was measured

Diagrams

Bimetallic Strip Working Principle

Alloy 42 (Low Expansion)		Alloy 42 (Slight Expansion)	Bending Action
High Expansion Alloy	Heat Applied →	High Expansion Alloy (Significant Expansion)	

Click to download full resolution via product page

Tech Support

Caption: Principle of bimetallic strip deflection due to differential thermal expansion.

Experimental Workflow for Bimetallic Thermostat Characterization
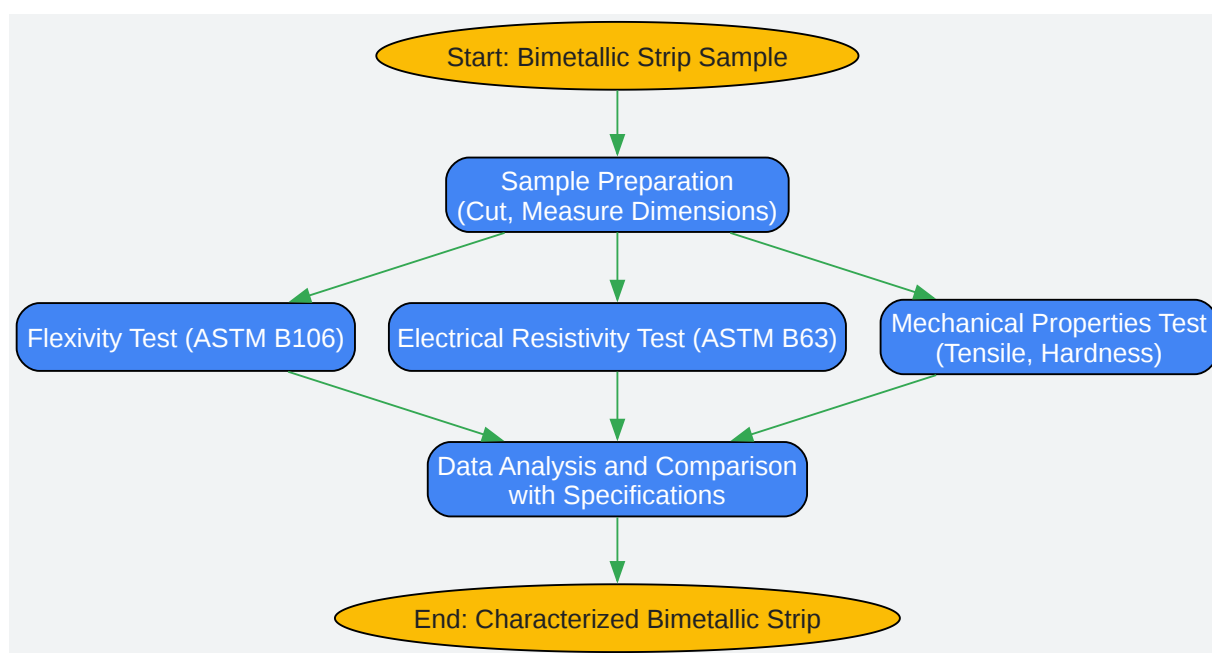
Click to download full resolution via product page

Caption: Workflow for the characterization of bimetallic thermostat materials.

Conclusion

Alloy 42 is an indispensable material in the design of bimetallic thermostats, providing a stable, low-expansion layer that enables precise and reliable temperature-sensitive deflection. By pairing Alloy 42 with a suitable high-expansion alloy and following standardized testing protocols such as ASTM B106 and B63, researchers and engineers can design and fabricate bimetallic thermostats with predictable and repeatable performance for a wide array of temperature control applications. The data and protocols presented in this document serve as a

comprehensive guide for the successful implementation of Alloy 42 in bimetallic thermostat design.

- To cite this document: BenchChem. [Application of Alloy 42 in Bimetallic Thermostat Design: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b609569#application-of-alloy-42-in-bimetallic-thermostat-design]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade?   Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com